

Essential Safety and Disposal Procedures for TDRL-551

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Compound of Interest

Compound Name: TDRL-551

Cat. No.: B10829901

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This document provides critical guidance on the proper handling and disposal of **TDRL-551**, a potent replication protein A (RPA) inhibitor used in laboratory research. Adherence to these procedures is essential to ensure personnel safety and environmental compliance.

Physical and Chemical Properties

For safe handling and disposal, it is crucial to be aware of the physical and chemical properties of **TDRL-551**.

Property	Value
CAS Number	1644626-43-6
Molecular Formula	C ₂₅ H ₂₃ ClIN ₃ O ₄
Appearance	Solid
Purity	≥98%
Storage Temperature	-20°C to -80°C

Disposal Protocol

The disposal of **TDRL-551** and its containers must be conducted in accordance with all applicable federal, state, and local regulations. The following protocol outlines the recommended steps for safe disposal.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a laboratory coat.

2. Waste Classification:

- **TDRL-551** waste should be classified as hazardous chemical waste. Do not dispose of it in general laboratory trash or down the drain.

3. Containerization:

- Collect waste **TDRL-551**, including any contaminated materials (e.g., pipette tips, vials), in a designated and clearly labeled hazardous waste container.
- The container must be compatible with the chemical and securely sealed.

4. Waste Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Provide the waste disposal service with a completed hazardous waste manifest, accurately identifying the contents.

5. Decontamination:

- Thoroughly decontaminate all surfaces and equipment that have come into contact with **TDRL-551** using an appropriate solvent (e.g., ethanol, acetone) followed by soap and water.
- Collect all decontamination materials as hazardous waste.

6. Emergency Procedures:

- In case of a spill, immediately alert others in the area and evacuate if necessary.
- Wear appropriate PPE and contain the spill using absorbent materials.

- Collect the spilled material and absorbent in a sealed container for hazardous waste disposal.
- Ventilate the area and wash the spill site after material has been collected.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **TDRL-551**.



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